

# An In-depth Technical Guide to 1,2-Bis(2-nitrophenyl)diselane

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## Compound of Interest

Compound Name: *Bis(2-nitrophenyl) diselenide*

CAS No.: 35350-43-7

Cat. No.: B1266655

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Bis(2-nitrophenyl) diselenide**, a significant organoselenium compound. We will delve into its precise chemical identity, physicochemical properties, synthesis protocols, and its expanding role in organic synthesis and biomedical research, with a particular focus on its applications in drug development.

## Chemical Identity and Nomenclature

Correct and unambiguous identification is paramount in scientific research. The compound commonly known as **Bis(2-nitrophenyl) diselenide** is systematically named under IUPAC nomenclature.

- IUPAC Name: 1-nitro-2-[(2-nitrophenyl)diselanyl]benzene[1][2][3]
- Common Name: **Bis(2-nitrophenyl) diselenide**
- Synonyms: 1,2-Bis(2-nitrophenyl)diselane, bis(o-nitrophenyl) diselenide[4]

- CAS Number: 35350-43-7[1][2]
- Molecular Formula: C<sub>12</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub>Se<sub>2</sub>[1][2]
- Molecular Weight: 402.1 g/mol [1][2]

The structure features two 2-nitrophenyl groups connected by a diselenide (-Se-Se-) bond. The presence of electron-withdrawing nitro groups on the phenyl rings significantly influences the compound's reactivity and electrophilic character[1].

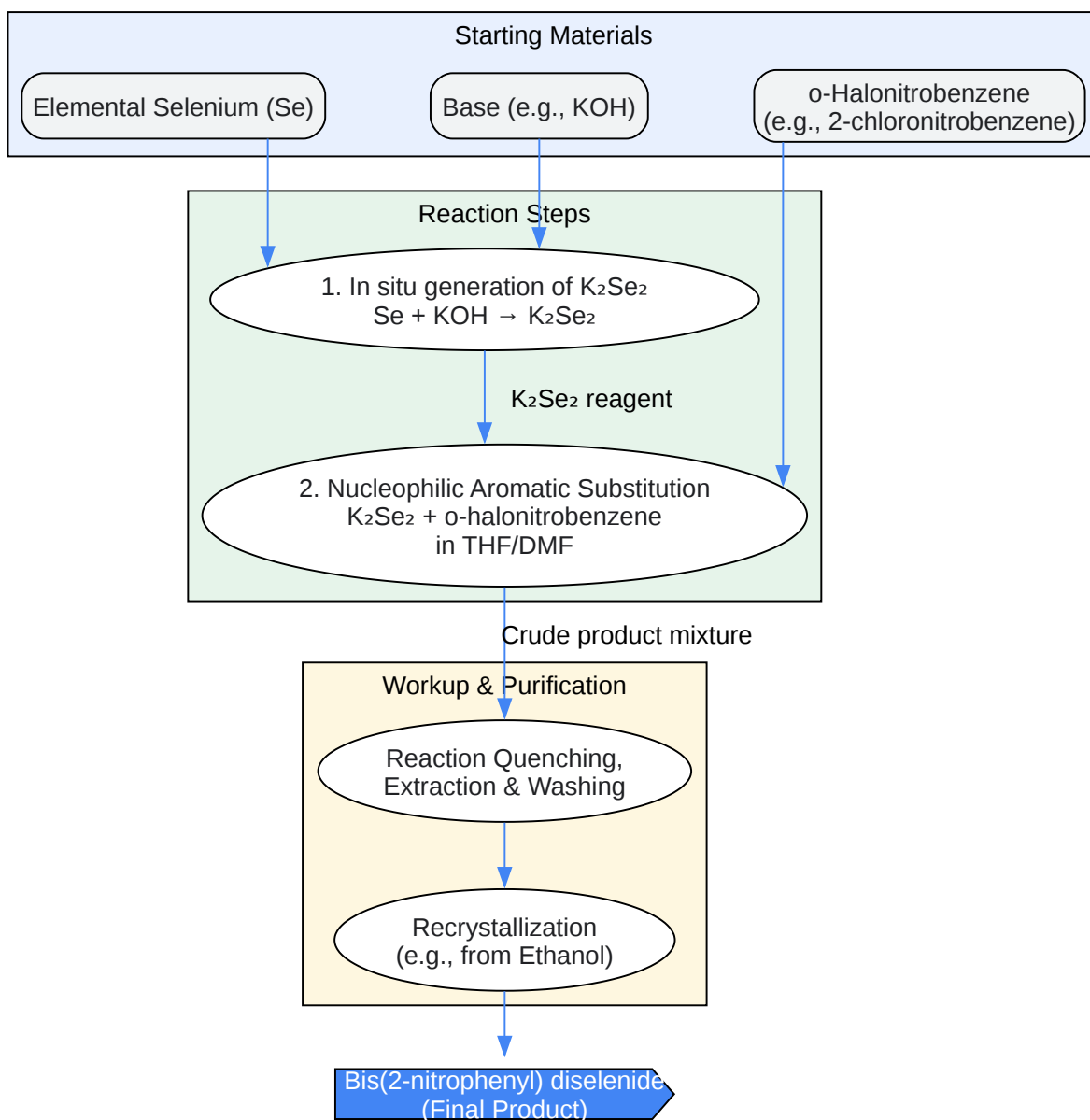
## Physicochemical Properties

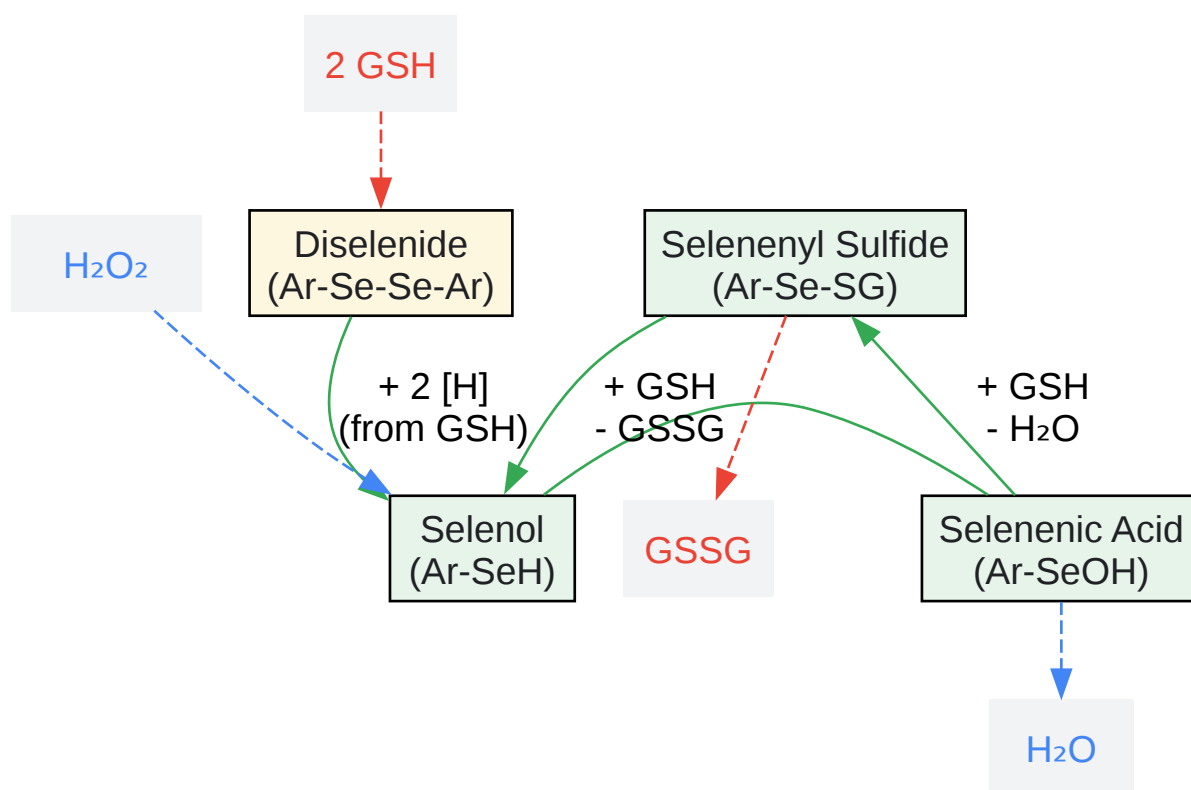
A thorough understanding of a compound's physical and chemical properties is essential for its application in experimental settings.

Property	Value	Source(s)
Appearance	Ochre to yellow-brown crystalline powder	[4]
Melting Point	212-213 °C	[3][4]
Boiling Point	533.0 ± 60.0 °C (Predicted)	[3][4]
Molecular Weight	402.1 g/mol	[1][2]
InChI Key	QUTPYNJBIHTIGA-UHFFFAOYSA-N	[1][3]
Canonical SMILES	C1=CC=C(C(=C1)[O-])[Se] [Se]C2=CC=CC=C2[O-]	[1][3]

## Synthesis and Experimental Protocols

The synthesis of **Bis(2-nitrophenyl) diselenide** is achievable through established organic chemistry methodologies. A common and effective laboratory-scale synthesis involves the reaction of an ortho-halonitrobenzene with a selenium source.





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## Sources

- 1. Buy Bis(2-nitrophenyl) diselenide | 35350-43-7 [smolecule.com]
- 2. Bis(2-nitrophenyl) diselenide | C<sub>12</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub>Se<sub>2</sub> | CID 101424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. BIS(2-NITROPHENYL)DISELENIDE Five Chongqing Chemdad Co., Ltd [chemdad.com]
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